

Proper Disposal Protocol for 2-Nitrobenzonitrile

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Compound of Interest

Compound Name: 2-Nitrobenzonitrile

Cat. No.: B147312

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This guide provides comprehensive, step-by-step procedures for the safe handling and disposal of **2-Nitrobenzonitrile**, designed for laboratory professionals in research, development, and manufacturing. Adherence to these protocols is essential for ensuring personnel safety, regulatory compliance, and environmental protection.

Disclaimer: This document provides general guidance. Always consult your institution's Environmental Health and Safety (EHS) department and the manufacturer-specific Safety Data Sheet (SDS) before handling or disposing of any chemical. All procedures must comply with local, state, and federal regulations.

Immediate Safety and Hazard Profile

2-Nitrobenzonitrile is classified as a hazardous substance. It is harmful if swallowed or inhaled and may cause skin, eye, and respiratory irritation.^{[1][2]} It is a combustible solid.^[1] In the event of a fire, hazardous combustion products such as carbon monoxide, carbon dioxide, and nitrogen oxides may be liberated.^[2]

First Aid Measures:

- Inhalation: Remove the individual to fresh air. If breathing is difficult or stops, provide artificial respiration and seek immediate medical attention.^{[2][3]}
- Skin Contact: Immediately wash the affected area with plenty of soap and water for at least 15 minutes.^{[2][3]} Remove contaminated clothing.^[3]

- Eye Contact: Rinse cautiously with water for several minutes, including under the eyelids.^[3] Seek immediate medical attention.^[3]
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water and call a physician or poison control center immediately.^{[2][3]}

Personal Protective Equipment (PPE)

To ensure safety when handling **2-Nitrobenzonitrile**, the following personal protective equipment is mandatory:

- Eye/Face Protection: Wear chemical safety goggles with side-shields conforming to OSHA's 29 CFR 1910.133 or European Standard EN166.^[4]
- Skin Protection: Use chemical-resistant gloves (e.g., nitrile rubber) inspected prior to use. Wear a lab coat or other protective clothing to prevent skin contact.^[2]
- Respiratory Protection: For operations that may generate dust, use a NIOSH/MSHA-approved N95 dust mask or a full-facepiece airline respirator in positive pressure mode for higher exposures.^{[1][4]} All handling of the solid material should be done in a well-ventilated area, preferably a chemical fume hood.^[2]

Spill Response Protocol

In the event of a spill, follow these procedures immediately:

- Evacuate: Evacuate non-essential personnel from the immediate area.
- Ventilate: Ensure the area is well-ventilated, using a fume hood if the spill is contained within one.
- Control Ignition Sources: Remove all sources of heat and ignition from the area.^[4]
- Containment: Wearing appropriate PPE, prevent the spill from spreading and from entering drains or waterways.
- Clean-up: Carefully sweep up the solid material, avoiding dust formation.^{[2][4]} Use spark-proof tools. Place the spilled material into a suitable, labeled, and closed container for

hazardous waste disposal.[2][4]

- Decontamination: Clean the spill area thoroughly.
- Disposal: Dispose of the container with the spilled material and any contaminated cleaning supplies as hazardous waste.[5]

Step-by-Step Disposal Protocol

The disposal of **2-Nitrobenzonitrile** is regulated under the Resource Conservation and Recovery Act (RCRA) as hazardous waste.[6][7] Disposal into sewer systems or by evaporation is strictly prohibited.[8][9]

- Waste Characterization: **2-Nitrobenzonitrile** waste, including empty containers with residue and contaminated materials, must be managed as hazardous waste.[7]
- Container Selection: Collect waste in a container that is chemically compatible with nitriles and can be securely sealed.[6][8] The container must be in good condition, free from damage or leaks.[6]
- Labeling: The waste container must be clearly labeled with the words "Hazardous Waste," the full chemical name "**2-Nitrobenzonitrile**," and a list of any other constituents.[6][8] The label should also include the accumulation start date and the name of the principal investigator or department.[6]
- Segregation and Storage: Store the sealed waste container in a designated Satellite Accumulation Area (SAA), which must be at or near the point of generation and under the control of laboratory personnel.[8] The SAA must be inspected weekly for leaks.[8] Do not store with incompatible materials such as strong oxidizing agents or strong acids.[2]
- Arrange for Collection: Once the container is full or has been in the SAA for the maximum allowed time (typically six to twelve months depending on regulations), contact your institution's EHS department or a licensed professional waste disposal service to arrange for collection.[6][9][10] Do not transport hazardous waste yourself.[9]
- Final Disposal Method: The designated waste disposal service will transport the material for final disposal, which is typically accomplished through high-temperature incineration in a

chemical incinerator equipped with an afterburner and scrubber.[\[11\]](#)[\[12\]](#)

Quantitative Data Summary

Property	Value	Reference
Chemical Formula	O ₂ NC ₆ H ₄ CN	[1]
CAS Number	612-24-8	[1]
Molecular Weight	148.12 g/mol	[1]
Appearance	Light yellow crystalline powder/solid	[3]
Melting Point	110 - 112 °C (230 - 233.6 °F)	[3]
Boiling Point	165 °C (329 °F) @ 16 mmHg	[3]
UN Number	UN3439	[3]
Hazard Class	6.1 (Toxic Solids)	[3]
Packing Group	II	[3]

Disposal Workflow Diagram

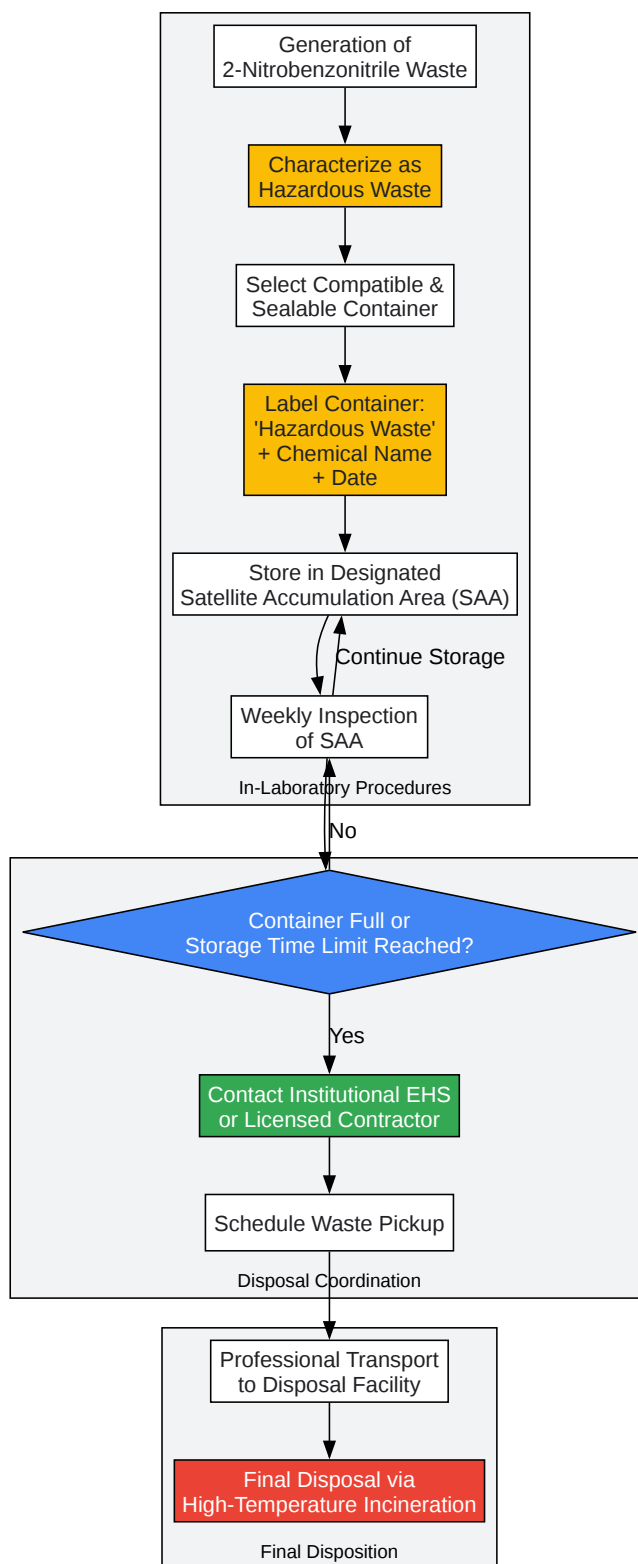


Diagram 1: 2-Nitrobenzonitrile Disposal Workflow

[Click to download full resolution via product page](#)Caption: Disposal workflow for **2-Nitrobenzonitrile**.

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